

# Preparation of GS967 Stock Solution: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **GS967**, a potent and selective inhibitor of the late cardiac sodium current (late INa).[1] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. These guidelines amalgamate data from various suppliers and scientific literature to provide a comprehensive resource for researchers.

## **Compound Information**

**GS967** (also known as GS-458967) is a small molecule modulator used in cardiovascular and neurological research.[2][3] Its primary mechanism of action is the inhibition of the persistent sodium current, with significantly less effect on the peak sodium current.[3][4]

Table 1: Chemical and Physical Properties of GS967



Property	Value	Source
CAS Number	1262618-39-2	[1][4][5][6]
Molecular Formula	C14H7F6N3O	[1][2][4][5][6]
Molecular Weight	347.22 g/mol	[1][2][4][6]
Appearance	White to off-white solid	[1]

## **Solubility and Recommended Solvents**

**GS967** is practically insoluble in water but exhibits good solubility in several organic solvents. [4][6] The choice of solvent is crucial for achieving the desired concentration and ensuring the stability of the stock solution.

Table 2: Solubility of GS967 in Common Solvents

Solvent	Solubility	Notes	Source
DMSO	≥ 20 mg/mL to 50 mg/mL (approx. 57.6 mM to 144 mM)	Use freshly opened, anhydrous DMSO as it is hygroscopic, which can affect solubility. Ultrasonic treatment may be needed to fully dissolve the compound.	[1][2][4][5]
Ethanol	≥ 12 mg/mL to 46 mg/mL (approx. 34.6 mM to 132.5 mM)	Ultrasonic treatment can aid dissolution.	[2][4][5][6]
DMF	25 mg/mL (approx. 72 mM)		[5]

For most in vitro applications, DMSO is the recommended solvent due to its high solubilizing capacity for **GS967**.



## **Experimental Protocols**

## Preparation of High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for serial dilutions in cell-based assays.

#### Materials:

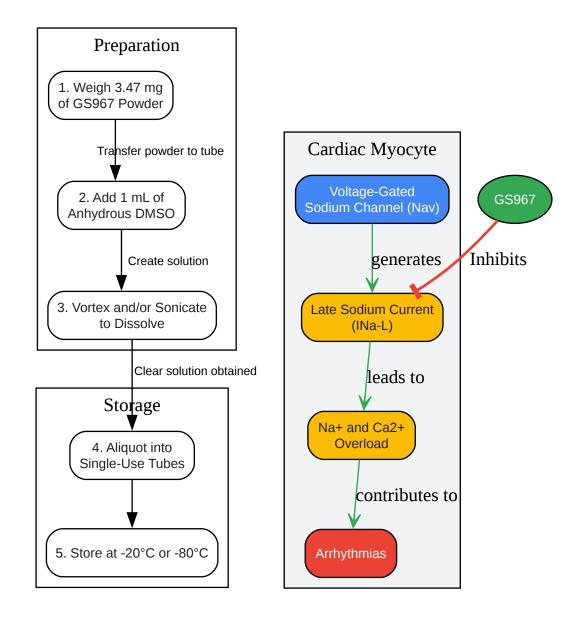
- GS967 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile microcentrifuge tubes or vials

#### Procedure:

- Calculate the required mass of GS967:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 347.22 g/mol x 1000 mg/g = 3.4722 mg
- Weigh the **GS967** powder accurately using a calibrated analytical balance.
- Add the appropriate volume of DMSO. For 3.4722 mg of GS967, add 1 mL of DMSO.
- Dissolve the compound. Vortex the solution thoroughly. If precipitation or cloudiness occurs, sonicate the solution in an ultrasonic bath for a few minutes to aid dissolution.[1]
- Aliquot and store. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.



#### Workflow for Preparing a 10 mM GS967 Stock Solution in DMSO



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